

# Safety, handling, and MSDS for 5,8-Dibromo-2,3-dichloroquinoxaline

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## Compound of Interest

Compound Name: 5,8-Dibromo-2,3-dichloroquinoxaline

Cat. No.: B12834208

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## In-depth Technical Guide: 5,8-Dibromo-2,3-dichloroquinoxaline

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **5,8-Dibromo-2,3-dichloroquinoxaline**, tailored for researchers, scientists, and professionals in drug development.

### Section 1: Chemical and Physical Properties

This section outlines the key physical and chemical properties of **5,8-Dibromo-2,3-dichloroquinoxaline**.

Property	Value	Reference
CAS Number	2411640-38-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>2</sub> Br <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub>	[1]
Molecular Weight	356.83 g/mol	[1]
Appearance	Solid	[1]
Purity	95%	[1]
Melting Point	130 - 133 °C (266 - 271 °F)	[2]
Log Pow (n-octanol/water)	0.22 (at 24 °C / 75 °F)	[2]
Bioaccumulation	Not expected	[2]

## Section 2: Safety and Hazard Information

This section details the hazard classifications and statements associated with **5,8-Dibromo-2,3-dichloroquinoxaline**.

Hazard Category	Hazard Statement
Acute Toxicity (Oral, Dermal)	H302 + H312: Harmful if swallowed or in contact with skin.[2]
Skin Corrosion/Irritation	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.[2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.[2]
Hazardous to the Aquatic Environment	H410: Very toxic to aquatic life with long lasting effects.[2]

GHS Pictograms:

Health hazard, Exclamation mark, Corrosion, Environment

Signal Word: Danger

## Section 3: Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are critical for ensuring laboratory safety.

### Handling

- Work under a fume hood.[\[2\]](#)
- Do not inhale the substance or mixture.[\[2\]](#)
- Avoid breathing dust.[\[2\]](#)
- Wash skin thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)
- Avoid release to the environment.[\[2\]](#)

### Storage

- Keep the container tightly closed.[\[2\]](#)
- Store in a dry, well-ventilated place.
- Keep away from heat and sources of ignition.[\[2\]](#)
- Recommended storage temperature can be found on the product label.[\[2\]](#)

### Personal Protective Equipment (PPE)

PPE Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Respiratory Protection	Required when dusts are generated. <sup>[2]</sup>
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

## Section 4: First Aid Measures

In case of exposure, follow these first aid guidelines.

Exposure Route	First Aid Measures
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/ shower. Consult a physician. <a href="#">[2]</a>
Eye Contact	Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses. <a href="#">[2]</a>
Ingestion	Immediately make victim drink water (two glasses at most). Consult a physician. <a href="#">[2]</a>

## Section 5: Fire Fighting and Disposal Measures

### Fire Fighting

- Suitable Extinguishing Media: Water, Foam, Carbon dioxide (CO<sub>2</sub>), Dry powder.[\[2\]](#)
- Unsuitable Extinguishing Media: For this substance/mixture no limitations of extinguishing agents are given.[\[2\]](#)
- Specific Hazards: Combustible. Development of hazardous combustion gases or vapors is possible in the event of a fire.[\[2\]](#)

### Disposal

- The generation of waste should be avoided or minimized wherever possible.
- Disposal of this product, solutions, and any by-products should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.
- Dispose of surplus and non-recyclable products via a licensed waste disposal contractor.

## Section 6: Experimental Protocols and Applications

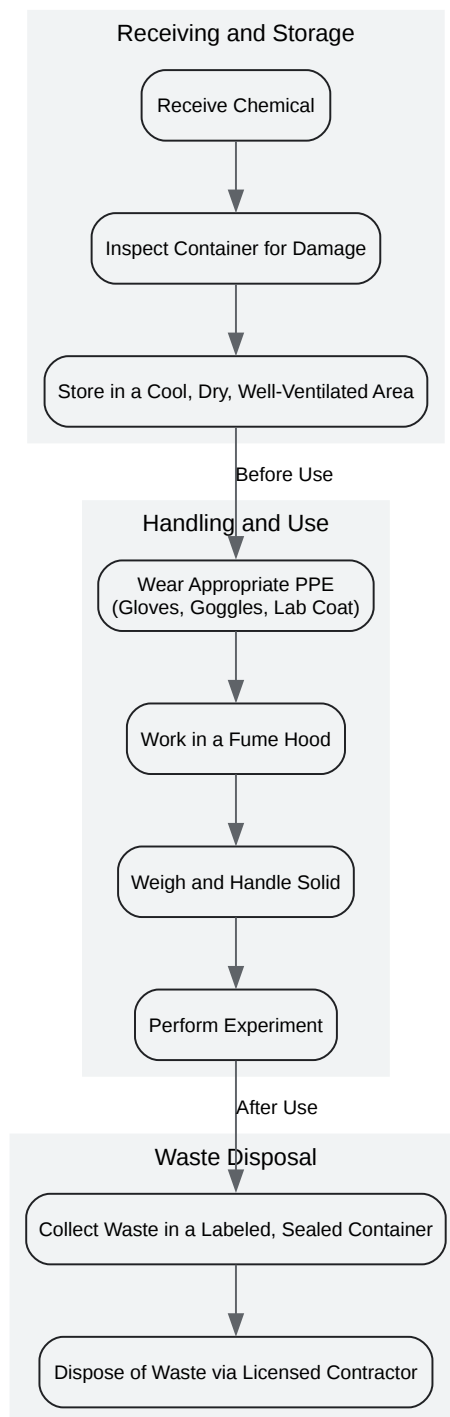
Detailed experimental protocols for the synthesis or specific applications of **5,8-Dibromo-2,3-dichloroquinoxaline** are not readily available in the public domain. Quinoxaline derivatives, in general, are synthesized through the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound. They are known to exhibit a range of biological activities and are used as building blocks in the synthesis of various heterocyclic compounds.

## Section 7: Visualizations

### Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5,8-Dibromo-2,3-dichloroquinoxaline** from receipt to disposal.

## Safe Handling Workflow for 5,8-Dibromo-2,3-dichloroquinoxaline

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Caption: Safe Handling Workflow.

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for detailed information.

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## References

- 1. Synthesis, Reactions and Biological Activity of Quinoxaline Derivatives [article.sapub.org]
- 2. 5,8-dibromo-2,3-bis(3- (octyloxy)phenyl)quinoxaline synthesis - chemicalbook [chemicalbook.com]
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